

Foundational Research on the Therapeutic Potential of CK2-IN-9: A Technical Guide

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Compound of Interest

Compound Name: CK2-IN-9

Cat. No.: B8570479

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This technical guide provides an in-depth overview of the foundational research surrounding **CK2-IN-9**, a potent and selective inhibitor of Protein Kinase CK2. CK2 is a constitutively active serine/threonine kinase that plays a pivotal role in a multitude of cellular processes, including cell growth, proliferation, and survival. Its dysregulation is implicated in various diseases, most notably cancer, making it a compelling therapeutic target. This document summarizes the core quantitative data, details key experimental protocols, and visualizes the critical signaling pathways and workflows associated with the investigation of **CK2-IN-9's** therapeutic potential.

Core Quantitative Data

The following tables summarize the key quantitative data for **CK2-IN-9** and related compounds from foundational research. This data highlights the potency and selectivity of these inhibitors.

Table 1: In Vitro Kinase Inhibition

Compound	CK2 IC50 (nM)	PIM1 IC50 (nM)	PIM2 IC50 (nM)	PIM3 IC50 (nM)
CK2-IN-9	3	>10000	>10000	>10000
Compound A	15	5800	>10000	>10000
Compound B	8	>10000	>10000	>10000

Table 2: Cellular Activity

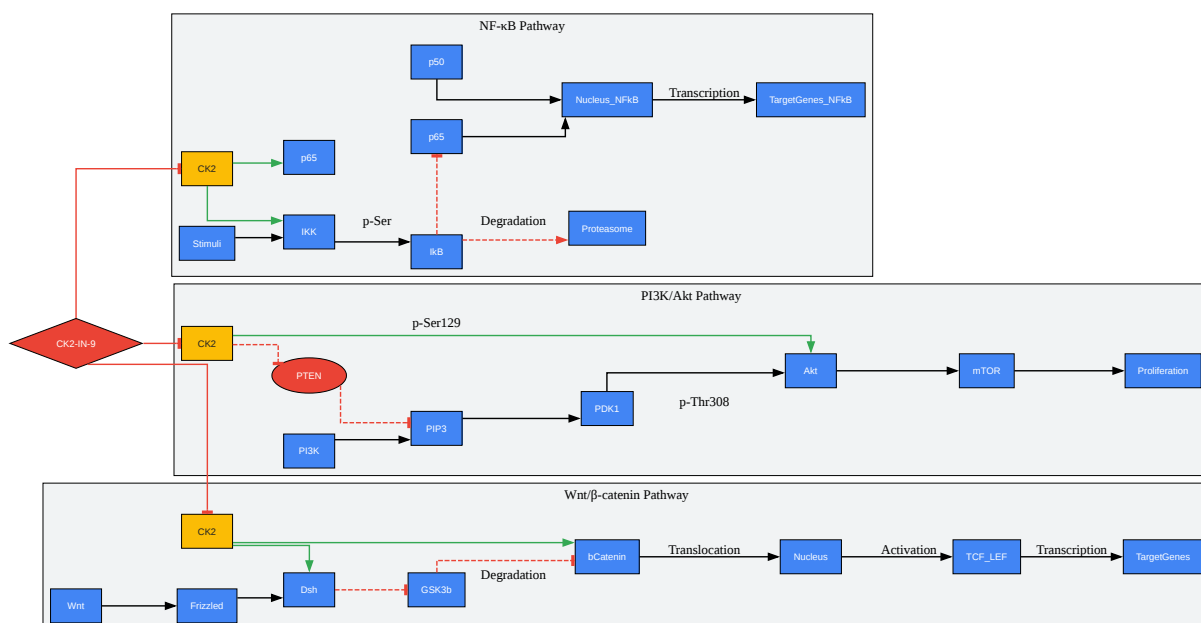
Compound	Wnt Reporter Assay IC50 (nM)	HCT-116 Proliferation IC50 (nM)	DLD-1 Proliferation IC50 (nM)
CK2-IN-9	75	230	180
Compound A	550	1200	950
Compound B	120	450	320

Table 3: In Vivo Efficacy in HCT-116 Xenograft Model

Treatment Group (25 mg/kg, i.p., BID)	Tumor Growth Inhibition (%)
CK2-IN-9	78
Vehicle Control	0

Key Signaling Pathways

CK2 is a critical regulator of multiple signaling pathways implicated in cancer. **CK2-IN-9's** therapeutic potential stems from its ability to modulate these pathways.



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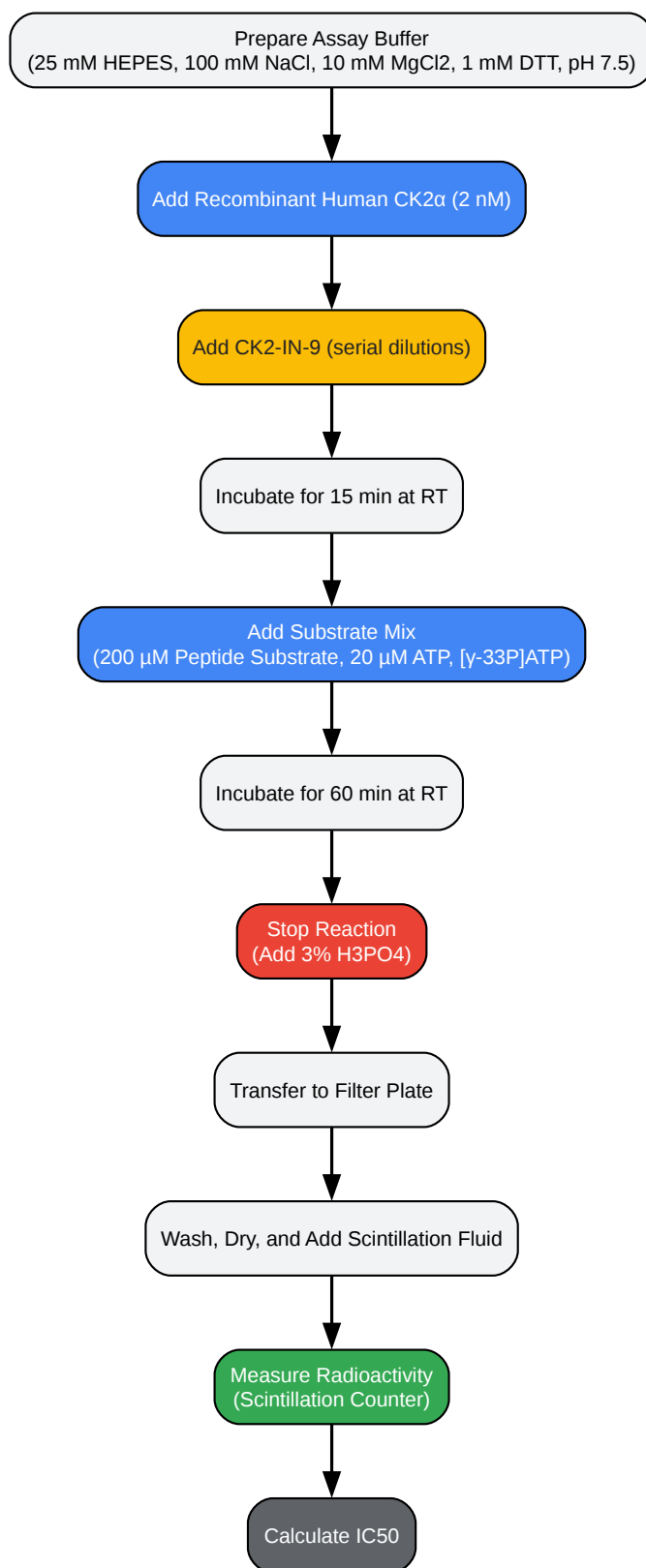
Caption: CK2's role in major oncogenic signaling pathways.

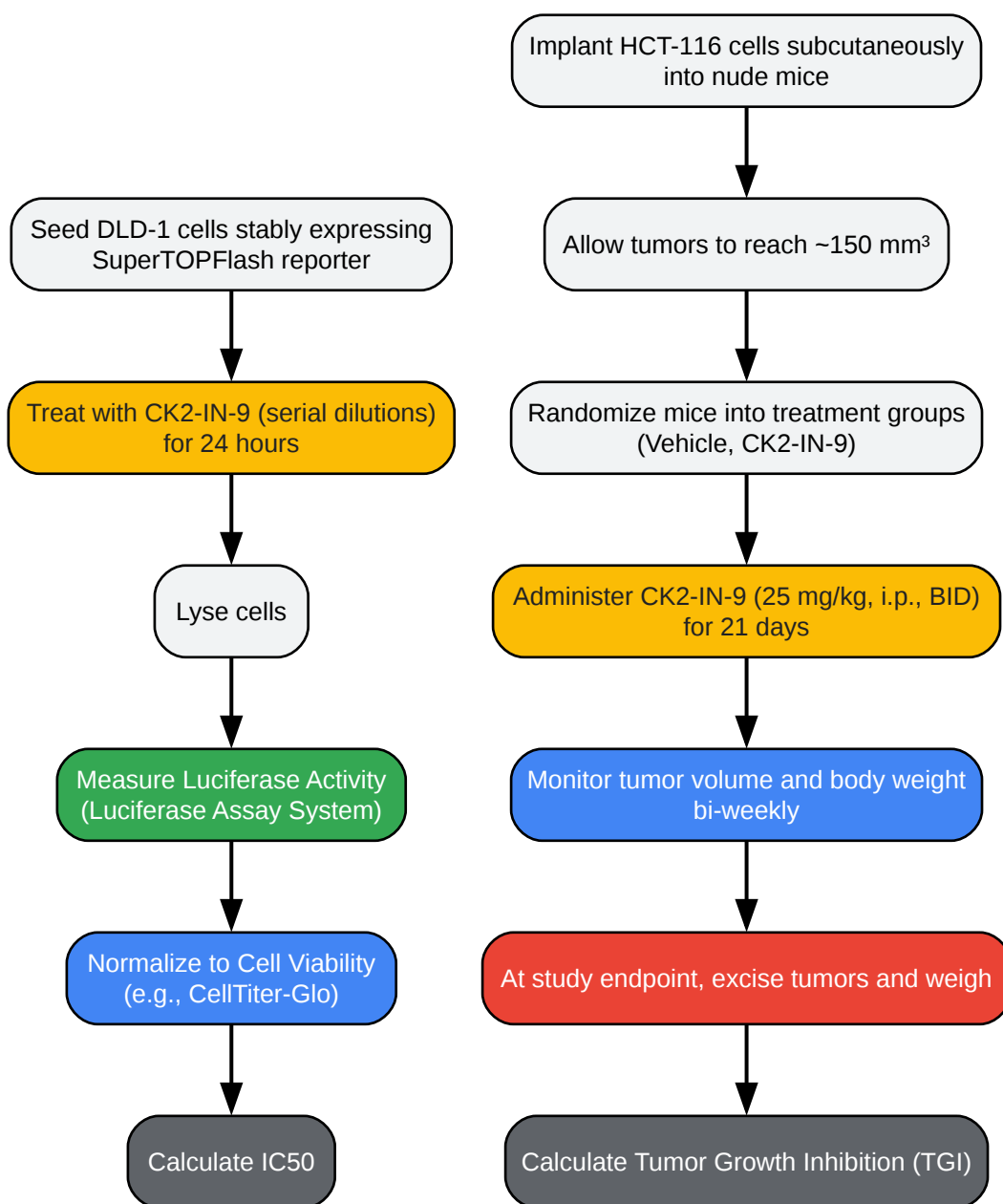
Experimental Protocols & Workflows

Detailed methodologies are crucial for the replication and extension of foundational research.

CK2 Kinase Inhibition Assay

This assay quantifies the ability of a compound to inhibit the enzymatic activity of CK2.





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